

An In-Depth Technical Guide to 1,2-Dimethoxy-4-(2-nitroethenyl)benzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-dimethoxy-4-(2-nitroethenyl)benzene

Cat. No.: B1346141

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and potential biological significance of **1,2-dimethoxy-4-(2-nitroethenyl)benzene**. The information is curated for professionals in the fields of chemical research and drug development.

Molecular Structure and Properties

1,2-Dimethoxy-4-(2-nitroethenyl)benzene, also known as 3,4-dimethoxy- β -nitrostyrene, is an organic compound with the chemical formula $C_{10}H_{11}NO_4$. It is a yellow crystalline powder.^[1] The molecule consists of a benzene ring substituted with two methoxy groups at positions 1 and 2, and a 2-nitroethenyl group at position 4. The nitroethenyl group is in the trans or (E) configuration, which is the more thermodynamically stable isomer.

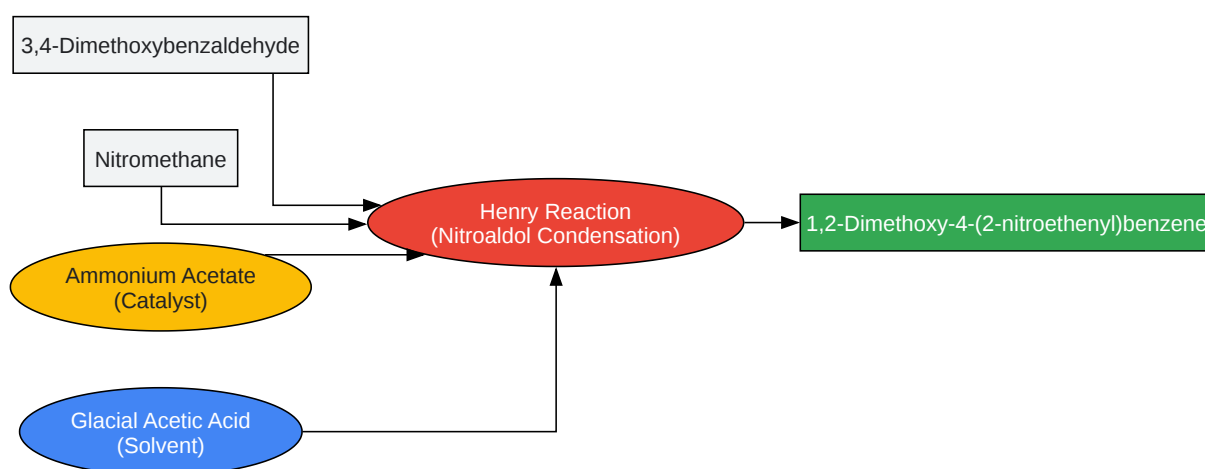
Physicochemical and Spectroscopic Data

The following table summarizes the key quantitative data for **1,2-dimethoxy-4-(2-nitroethenyl)benzene**.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₁ NO ₄	[1][2][3][4]
Molecular Weight	209.20 g/mol	[1][4]
CAS Number	4230-93-7	[1][2]
Appearance	Yellow crystal or powder	[1]
Melting Point	140 °C	[1][2]
Boiling Point	343.9 ± 27.0 °C (Predicted)	[1][2]
Density	~1.197 g/cm ³ (Predicted)	[2]
¹ H NMR (DMSO-d ₆ , 400 MHz)	δ = 3.82 (s, 3H, OCH ₃), 3.83 (s, 3H, OCH ₃), 7.06 (d, J=8.3 Hz, 1H, ArH), 7.43 (dd, J=1.8, 8.3 Hz, 1H, ArH), 7.49 (d, J=1.8 Hz, 1H, ArH), 8.07 (d, J=13.5 Hz, 1H, =CH), 8.21 (d, J=13.5 Hz, 1H, =CH)	
¹³ C NMR (DMSO-d ₆ , 100.6 MHz)	δ = 56.2 (OCH ₃), 56.3 (OCH ₃), 111.8 (ArCH), 112.2 (ArCH), 123.4 (Cipso), 126.1 (ArCH), 136.4 (=CH), 140.3 (=CH), 149.7 (Cipso), 153.0 (Cipso)	
Infrared (IR) Spectroscopy	Strong asymmetric and symmetric NO ₂ stretches at ~1520 cm ⁻¹ and ~1350 cm ⁻¹ respectively. C=C stretching of the nitroethenyl group near 1600 cm ⁻¹ .	
Mass Spectrometry (MS)	Molecular ion peak (M ⁺) at m/z 209, consistent with the molecular formula.	

Synthesis of 1,2-Dimethoxy-4-(2-nitroethenyl)benzene

The primary method for synthesizing **1,2-dimethoxy-4-(2-nitroethenyl)benzene** is the Henry reaction, a base-catalyzed condensation between an aldehyde and a nitroalkane.[5] In this case, 3,4-dimethoxybenzaldehyde (veratraldehyde) is reacted with nitromethane.



[Click to download full resolution via product page](#)

Fig. 1: Synthesis of **1,2-dimethoxy-4-(2-nitroethenyl)benzene**.

Experimental Protocol: Henry Reaction

The following protocol is adapted from a documented synthesis of 3,4-dimethoxy- β -nitrostyrene.[1]

Materials:

- 3,4-dimethoxybenzaldehyde (2.29 g, 14 mmol)

- Nitromethane (15.96 g, 256 mmol)
- Ammonium acetate (3.70 g, 48 mmol)
- Glacial acetic acid (5 mL)

Procedure:

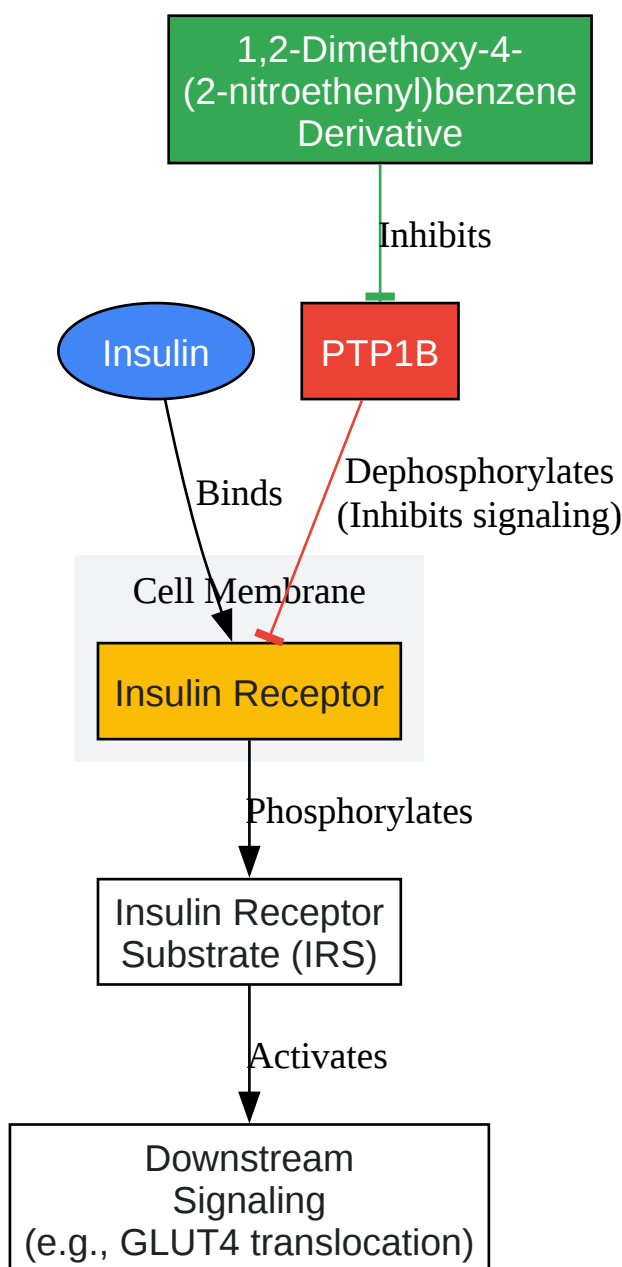
- A mixture of 3,4-dimethoxybenzaldehyde, nitromethane, and ammonium acetate is prepared in glacial acetic acid.
- The reaction mixture is stirred, likely with heating, until the reaction is complete. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, the product is isolated. This may involve pouring the reaction mixture into water to precipitate the solid product.
- The crude product is collected by filtration and washed with water.
- Purification is achieved by recrystallization from a suitable solvent, such as ethanol, to yield light yellow crystals.[1]

Biological Activity and Signaling Pathways

β -nitrostyrene derivatives are known to possess a range of biological activities, including antimicrobial and anticancer effects.[6][7] While **1,2-dimethoxy-4-(2-nitroethenyl)benzene** itself is often utilized as a synthetic intermediate in the pharmaceutical industry, its derivatives have been investigated for specific biological targets.[3]

Potential as a PTP1B Inhibitor

A notable area of research is the investigation of 3,4-dimethoxy- β -nitrostyrene derivatives as potential inhibitors of Protein Tyrosine Phosphatase 1B (PTP1B).[1] PTP1B is a key negative regulator of the insulin signaling pathway.[1] Inhibition of PTP1B can enhance insulin sensitivity, making it a therapeutic target for type 2 diabetes.[1] Molecular docking studies suggest that these compounds can bind to the active site of PTP1B, interacting with key amino acid residues.[1]



[Click to download full resolution via product page](#)

Fig. 2: Potential role of **1,2-dimethoxy-4-(2-nitroethenyl)benzene** derivatives in PTP1B signaling.

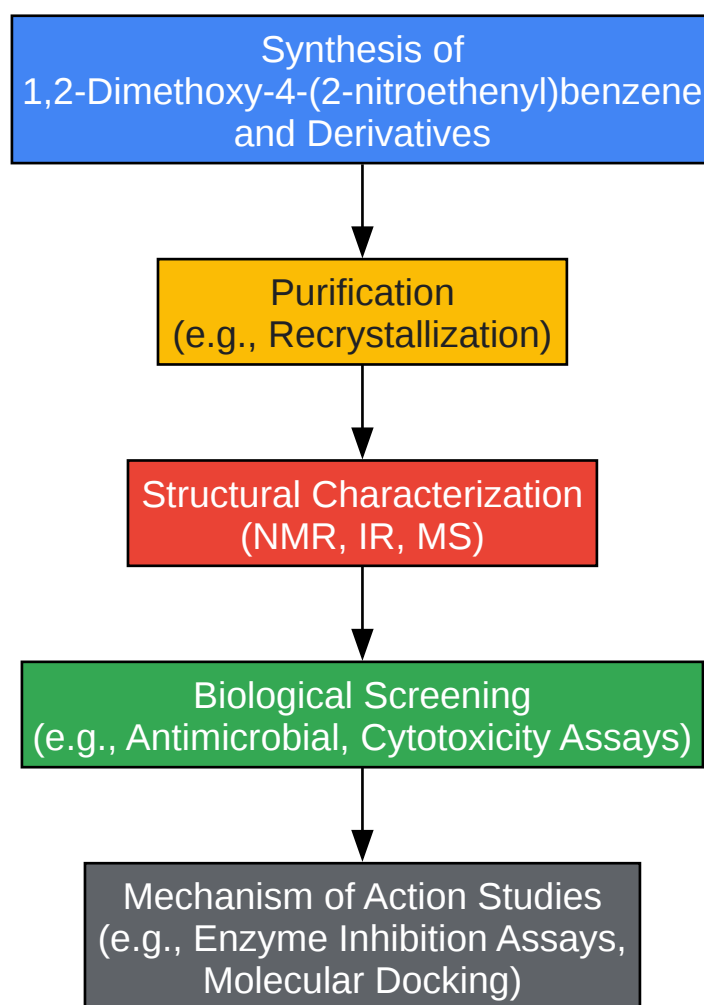
Antimicrobial Activity

Derivatives of 3,4-dimethoxy- β -nitrostyrene have also demonstrated potential antifungal activity, particularly against *Candida albicans*.^[1] The proposed mechanism may involve the

inhibition of tyrosine phosphatases in the fungal cells, thereby disrupting essential cellular processes such as cell wall synthesis and stress response.[1]

Experimental Workflows

The investigation of **1,2-dimethoxy-4-(2-nitroethenyl)benzene** and its derivatives typically follows a structured workflow from synthesis to biological evaluation.



[Click to download full resolution via product page](#)

Fig. 3: General experimental workflow for the study of **1,2-dimethoxy-4-(2-nitroethenyl)benzene** derivatives.

Conclusion

1,2-Dimethoxy-4-(2-nitroethenyl)benzene is a versatile organic compound with a well-established synthetic route. While it is a valuable building block for more complex molecules, its core structure is also associated with significant biological activities. The potential for its derivatives to act as enzyme inhibitors, particularly against PTP1B, highlights its relevance in drug discovery and development. Further research into the specific mechanisms of action and structure-activity relationships of this class of compounds is warranted to fully explore their therapeutic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. chembk.com [chembk.com]
- 3. Cas 4230-93-7,3,4-DIMETHOXY-B-NITROSTYRENE | lookchem [lookchem.com]
- 4. 3,4-Dimethoxy-beta-nitrostyrene | C₁₀H₁₁NO₄ | CID 222093 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. β -Nitrostyrene - Wikipedia [en.wikipedia.org]
- 6. 3'-hydroxy-4'-methoxy- β -methyl- β -nitrostyrene inhibits tumorigenesis in colorectal cancer cells through ROS-mediated DNA damage and mitochondrial dysfunction - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 1,2-Dimethoxy-4-(2-nitroethenyl)benzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346141#molecular-structure-of-1-2-dimethoxy-4-2-nitroethenyl-benzene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com